

Technical Guide to Descyclopropyl-dicyclanil-15N3: Sourcing, Synthesis, and Application

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Compound of Interest

Compound Name: Descyclopropyl-dicyclanil-15N3

Cat. No.: B15622588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Descyclopropyl-dicyclanil-15N3**, a key isotopically labeled metabolite of the insect growth regulator Dicyclanil. Given that this compound is not a standard catalog item, this document focuses on the rationale for its use, pathways for its procurement via custom synthesis, and its application in research settings.

Introduction: Dicyclanil and its Primary Metabolite

Dicyclanil is a pyrimidine-derived insect growth regulator (IGR) used in veterinary medicine, primarily for the prevention of fly-strike (myiasis) in sheep.[1][2] Its mechanism of action involves the interference with the molting and pupation stages of dipteran larvae.[2][3] While the precise molecular target is not fully elucidated, it is understood to disrupt the chitin metabolism process, preventing the successful molt from the first to the second larval instar.[1][3][4]

Pharmacokinetic and metabolism studies have identified Descyclopropyl-dicyclanil (also known as 2,4,6-triamino-pyrimidine-5-carbonitrile) as the major metabolite of Dicyclanil, particularly in the liver and kidneys of treated sheep.[3] This makes it a critical analyte for residue analysis and metabolic fate studies.

The Role of Isotopic Labeling: Why 15N3?

The "-15N3" designation indicates that the Descyclopropyl-dicyclanil molecule has been synthesized to incorporate three heavy nitrogen-15 (^{15}N) isotopes in place of the natural, more abundant nitrogen-14 (^{14}N). Stable Isotope Labeled (SIL) compounds like this are indispensable tools in modern analytical research for several reasons:

- Internal Standards in Quantitative Mass Spectrometry: **Descyclopropyl-dicyclanil-15N3** serves as an ideal internal standard for quantitative assays (e.g., LC-MS/MS). It co-elutes with the unlabeled analyte but is distinguishable by its higher mass. This allows for precise quantification by correcting for variations in sample preparation and instrument response.
- Metabolite Identification and Flux Analysis: Using ^{15}N -labeled parent compounds helps in unequivocally identifying nitrogen-containing metabolites during drug metabolism and pharmacokinetics (DMPK) studies.
- Environmental Fate Studies: Labeled compounds are used to trace the degradation and movement of pesticides and their metabolites in soil and water systems.

Commercial Availability: The Need for Custom Synthesis

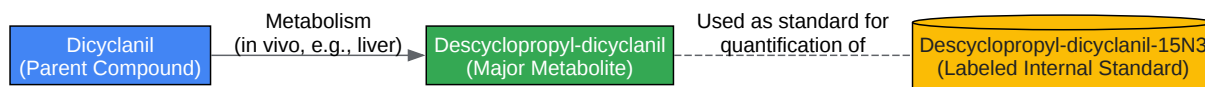
Direct commercial suppliers for **Descyclopropyl-dicyclanil-15N3** as a readily available stock item are limited. The compound is typically offered on a "made-to-order" basis. Researchers requiring this standard will need to engage with companies that specialize in the custom synthesis of stable isotope-labeled compounds.^{[5][6][7][8][9]} These specialist laboratories possess the expertise to design and execute multi-step synthetic routes to introduce isotopic labels into precise molecular positions.^{[6][8]}

Table 1: Potential Providers for Custom Isotope Labeling Services

Company	Service Highlights	Isotope Expertise
MedChemExpress	Offers custom synthesis of a wide range of stable isotope-labeled compounds, ensuring high isotopic enrichment and purity ($\geq 98\%$). [5]	^2H (D), ^{13}C , ^{15}N
Cambridge Isotope Labs	A long-standing expert in stable isotope-labeled compounds since 1981, with a dedicated custom synthesis team and extensive synthetic libraries. [6]	^2H (D), ^{13}C , ^{15}N , ^{18}O
ArtMolecule	Over 20 years of expertise in custom isotope synthesis, focusing on maintaining high isotopic levels for quantitative MS assays. [7]	^2H (D), ^{13}C , ^{15}N , ^{18}O
BOC Sciences	Provides tailored synthesis of isotope-labeled intermediates with strict analytical checks to ensure high purity and precise label placement. [8]	^{13}C , ^{15}N , ^2H , ^{14}C
Selcia (Eurofins)	Specializes in custom synthesis of stable labeled small molecules for use as mass spec markers and for metabolite identification. [9]	^{13}C , ^{15}N , ^2H

Mandatory Visualizations

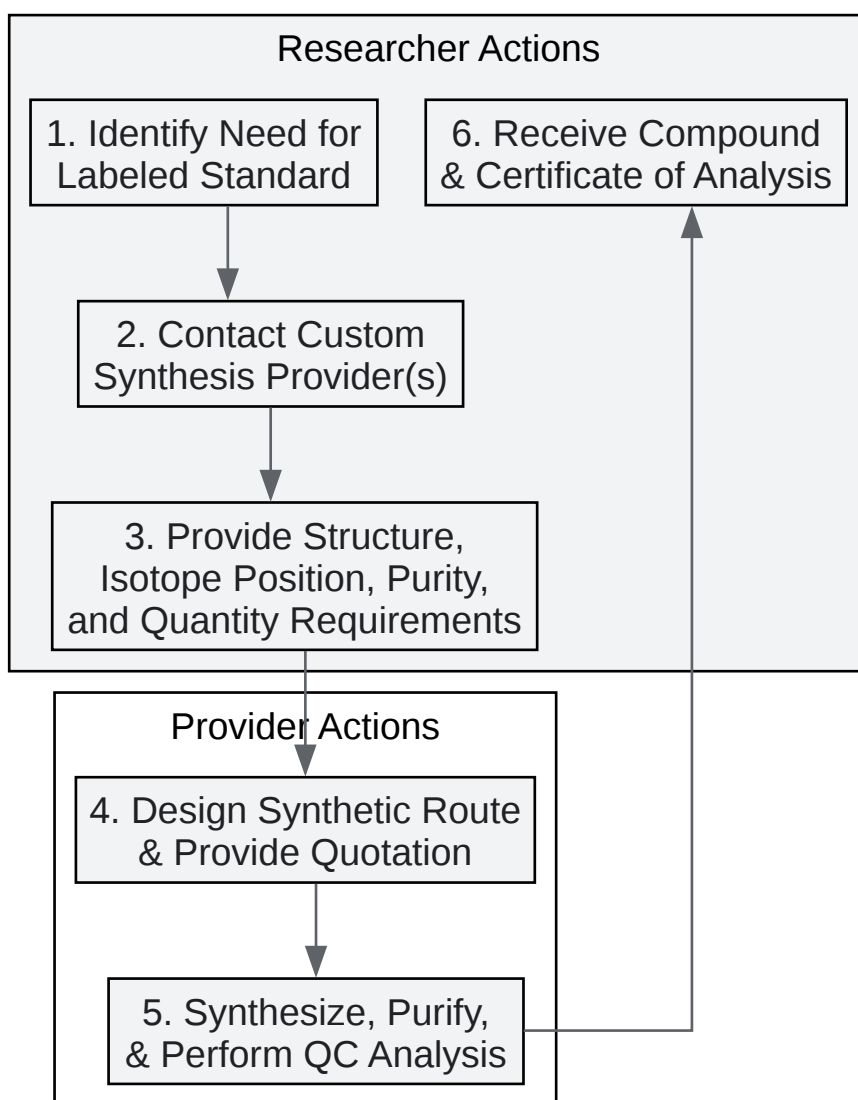
Diagram 1: Dicyclanil Metabolic Pathway



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Caption: Metabolic conversion of Dicyclanil to its primary metabolite, Descyclopropyl-dicyclanil.

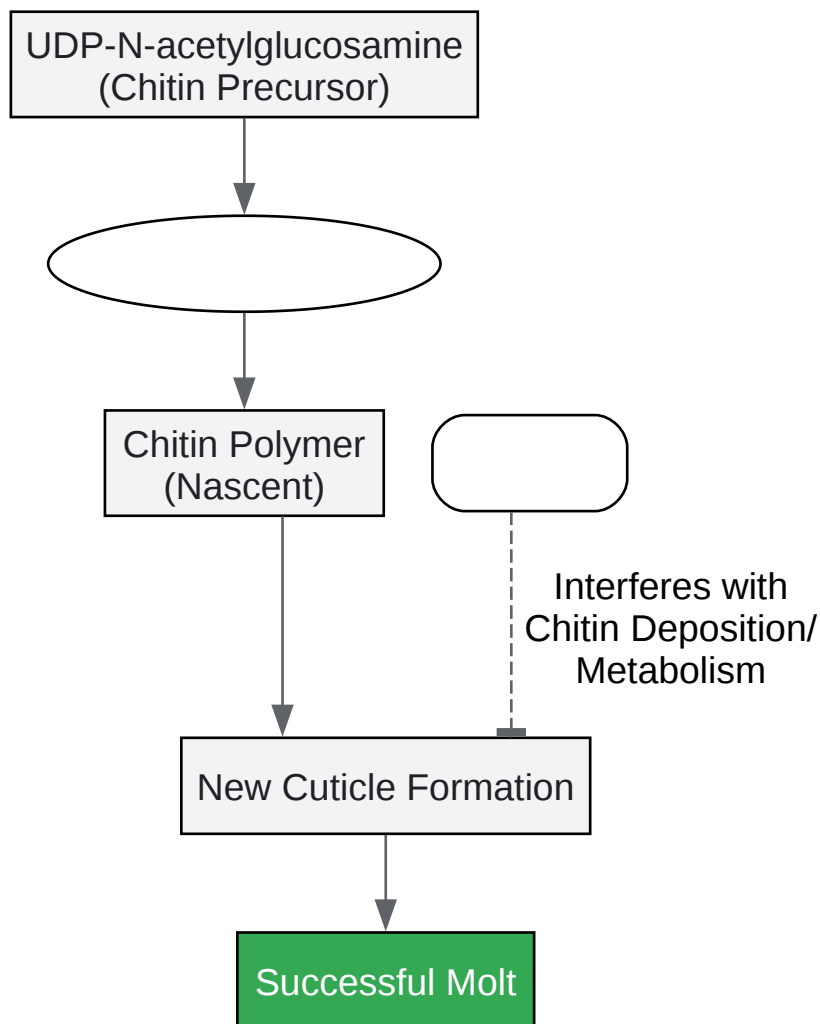
Diagram 2: Workflow for Custom Synthesis Procurement



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Caption: Standard workflow for procuring a custom-synthesized isotopically labeled compound.

Diagram 3: Conceptual Mode of Action Pathway



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Caption: Dicyclanil's interference with the insect chitin metabolism and molting process.

Experimental Protocols

Conceptual Protocol: Quantification of Descyclopropyl-dicyclanil in Ovine Liver Tissue using LC-MS/MS

This protocol provides a representative methodology. It must be fully validated by the end-user.

1. Objective: To quantify the concentration of Descyclopropyl-dicyclanil in sheep liver tissue using a stable isotope dilution assay with **Descyclopropyl-dicyclanil-15N3** as an internal standard (IS).

2. Materials:

- Analytes: Descyclopropyl-dicyclanil, **Descyclopropyl-dicyclanil-15N3** (IS)
- Reagents: Acetonitrile (ACN, HPLC grade), Formic Acid (FA, LC-MS grade), Water (LC-MS grade), Ovine liver tissue (control and study samples).
- Equipment: Homogenizer, centrifuge, analytical balance, SPE cartridges (e.g., C18), LC-MS/MS system.

3. Standard Preparation:

- Prepare individual stock solutions of the analyte and IS in methanol at 1 mg/mL.
- Create a series of calibration standards (e.g., 0.1 to 100 ng/mL) by spiking control liver homogenate with the analyte standard.
- Prepare a working IS solution (e.g., 50 ng/mL). Each sample, standard, and blank will be spiked with a fixed amount of this IS.

4. Sample Preparation (QuEChERS-style extraction):

- Weigh 1 g of homogenized liver tissue into a 50 mL centrifuge tube.
- Spike with 100 µL of the working IS solution.
- Add 10 mL of 1% FA in ACN.
- Homogenize for 2 minutes.
- Add salting-out mixture (e.g., MgSO₄, NaCl) and centrifuge at 4000 rpm for 5 minutes.
- Transfer an aliquot of the supernatant (ACN layer) for cleanup via dispersive SPE or pass through a C18 cartridge.

- Evaporate the cleaned extract to dryness under nitrogen and reconstitute in 500 μL of mobile phase.

5. LC-MS/MS Conditions:

- LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm).
- Mobile Phase A: 0.1% FA in Water.
- Mobile Phase B: 0.1% FA in ACN.
- Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, return to initial conditions.
- Mass Spectrometer: Triple quadrupole in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Positive Electrospray Ionization (ESI+).
- MRM Transitions (Hypothetical):
 - Descyclopropyl-dicyclanil: Q1/Q3 (e.g., m/z 179.1 \rightarrow 109.1)
 - **Descyclopropyl-dicyclanil-15N3**: Q1/Q3 (e.g., m/z 182.1 \rightarrow 112.1) (Note: These transitions must be optimized empirically)

6. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio (Analyte/IS) against the concentration of the calibration standards.
- Apply a linear regression model to the calibration curve.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the regression line.

Table 2: Chemical and Isotopic Properties

Property	Dicyclanil (Parent)	Descyclopropyl-dicyclanil-15N3 (Labeled Metabolite)
IUPAC Name	4,6-diamino-2-(cyclopropylamino)pyrimidine-5-carbonitrile	4,6-diamino-2-aminopyrimidine-5-carbonitrile (¹⁵ N ₃)
Molecular Formula	C ₈ H ₁₀ N ₆	C ₅ H ₇ ¹⁵ N ₃ N ₃
Monoisotopic Mass	190.0967 g/mol	181.0801 g/mol (approx.)
Primary Use	Insect Growth Regulator[2]	Internal Standard for Quantitative Analysis
Isotopic Purity	N/A	Typically ≥98% (as specified by supplier)[5]
Chemical Purity	Typically >95%	Typically ≥98% (as specified by supplier)[5]

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